

# O-Phospho-L-serine-13C3,15N supplier and catalog number

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Compound of Interest

Compound Name: O-Phospho-L-serine-13C3,15N

Cat. No.: B12406804

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# Technical Guide: O-Phospho-L-serine-13C3,15N

This technical guide provides an in-depth overview of O-Phospho-L-serine-<sup>13</sup>C<sub>3</sub>,<sup>15</sup>N, a stable isotope-labeled compound crucial for researchers, scientists, and professionals in drug development. It covers supplier information, physicochemical properties, experimental applications, and its role in biological pathways.

## **Supplier and Catalog Information**

O-Phospho-L-serine- $^{13}$ C $_3$ , $^{15}$ N is a specialized chemical available from a select number of suppliers. The following table summarizes the available supplier and catalog information.

Supplier	Catalog Number	CAS Number
MedChemExpress	HY-15129S	2734706-69-3
BOC Sciences	BLP-016340	2734706-69-3
Amaybio (Aladdin)	Aladdin-O647670-500μg	2734706-69-3

## Physicochemical and Technical Data

The quantitative data for O-Phospho-L-serine-<sup>13</sup>C<sub>3</sub>,<sup>15</sup>N is summarized below, providing key technical specifications.



Property	Value	Source
Molecular Formula	<sup>13</sup> C₃H <sub>8</sub> <sup>15</sup> NO <sub>6</sub> P	MedChemExpress[1], BOC Sciences[2]
Molecular Weight	189.04	MedChemExpress[1], BOC Sciences[2]
Purity (HPLC)	99.19%	MedChemExpress[1]
Isotopic Enrichment	99.0%	MedChemExpress[1]
Appearance	Off-white to light yellow solid	MedChemExpress[1]
Storage (Solid)	4°C, sealed, away from moisture	MedChemExpress[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	MedChemExpress[1][3]

# **Biological Role and Signaling Pathways**

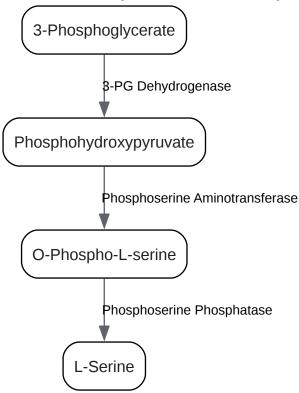
O-Phospho-L-serine is a key intermediate in the serine biosynthesis pathway and an active ligand for metabotropic glutamate receptors (mGluRs).[3]

Serine Biosynthesis Pathway

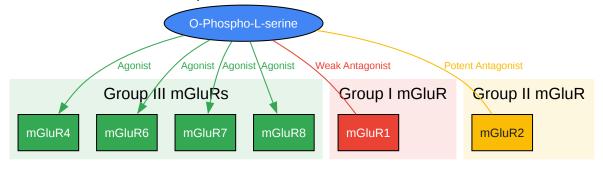
O-Phospho-L-serine is the immediate precursor to L-serine in one of the primary serine synthesis pathways.



### Serine Biosynthesis Pathway

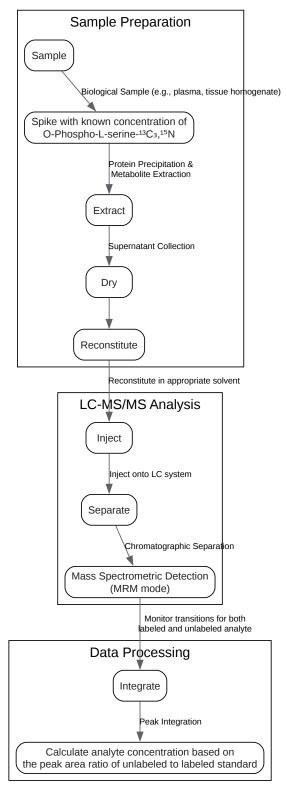


#### O-Phospho-L-serine Interaction with mGluRs





#### Workflow for Quantitative Analysis using an Internal Standard



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#### References

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- 2. isotope.bocsci.com [isotope.bocsci.com]
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